

A Technical Guide to 4-Methoxy-3-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	4-Methoxy-3-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1325372

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 853771-90-1

This technical guide provides an in-depth overview of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde**, a key aromatic aldehyde derivative with significant potential in medicinal chemistry and materials science. This document consolidates available data on its chemical properties, synthesis, and spectral characterization to support its application in research and development.

Core Chemical Data

4-Methoxy-3-(trifluoromethoxy)benzaldehyde is a substituted benzaldehyde featuring both a methoxy and a trifluoromethoxy group on the aromatic ring. These functional groups impart unique electronic properties and metabolic stability, making it an attractive building block for novel therapeutic agents and advanced materials.

Property	Value	Source
CAS Number	853771-90-1	ChemUniverse[1]
Molecular Formula	C ₉ H ₇ F ₃ O ₃	PubChemLite[2]
Molecular Weight	220.15 g/mol	ChemUniverse[1]
Monoisotopic Mass	220.03473 Da	PubChemLite[2]
Predicted XlogP	2.5	PubChemLite[2]

Spectroscopic and Physicochemical Properties

Detailed experimental data for the physical and spectroscopic properties of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** are not widely available in the public domain. The following tables present predicted data and information for structurally related compounds to provide an estimated profile.

Predicted Mass Spectrometry Data

Adduct	m/z	Predicted Collision Cross Section (CCS) (Å ²)
[M+H] ⁺	221.04201	139.4
[M+Na] ⁺	243.02395	149.6
[M-H] ⁻	219.02745	139.9
[M+NH ₄] ⁺	238.06855	158.3
[M+K] ⁺	258.99789	147.8
[M+H-H ₂ O] ⁺	203.03199	131.5
[M+HCOO] ⁻	265.03293	160.1
[M+CH ₃ COO] ⁻	279.04858	186.8
[M+Na-2H] ⁻	241.00940	145.3
[M] ⁺	220.03418	139.6
[M] ⁻	220.03528	139.6

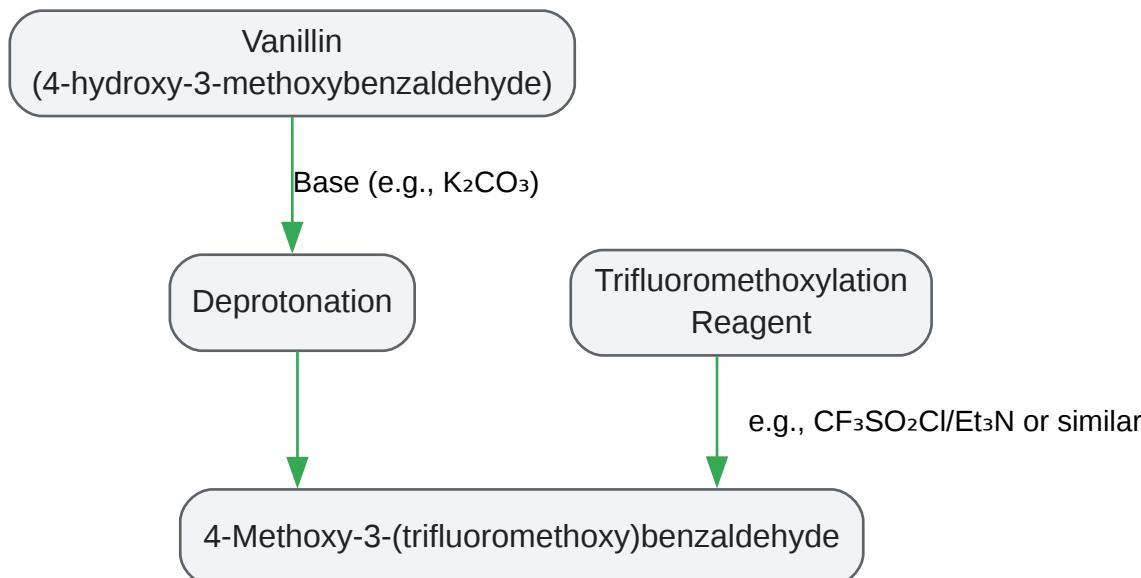
Data sourced from
PubChemLite and calculated
using CCSbase.^[2]

Synthesis and Experimental Protocols

A detailed, experimentally verified protocol for the synthesis of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be inferred from standard organic chemistry transformations. A potential synthetic pathway is outlined below.

Proposed Synthetic Pathway

A likely precursor for the synthesis of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** is 4-hydroxy-3-methoxybenzaldehyde (vanillin). The synthesis would involve the trifluoromethylation of the hydroxyl group.



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Caption: Proposed synthesis of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** from vanillin.

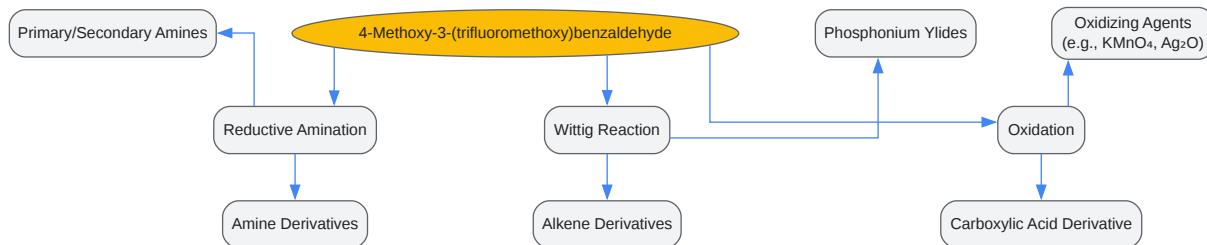
Applications in Drug Discovery and Medicinal Chemistry

The trifluoromethoxy group is a valuable substituent in medicinal chemistry due to its ability to enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.^[3] While specific biological activities for **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** have not been extensively reported, its structural motifs are present in various pharmacologically active molecules.

Derivatives of this aldehyde could potentially be investigated for a range of therapeutic targets. The aldehyde functional group serves as a versatile handle for further chemical modifications, allowing for the synthesis of diverse compound libraries for screening.

Potential Synthetic Elaboration Workflow

The aldehyde functionality of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde** allows for a variety of subsequent chemical transformations, making it a valuable starting material for creating a library of derivatives for drug discovery screening.



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Caption: Potential synthetic transformations of **4-Methoxy-3-(trifluoromethoxy)benzaldehyde**.

Conclusion

4-Methoxy-3-(trifluoromethoxy)benzaldehyde is a chemical intermediate with significant promise for applications in drug discovery and materials science. While comprehensive experimental data is currently limited, its structural features suggest it is a valuable building block for creating novel molecules with enhanced properties. Further research into its synthesis, characterization, and biological activity is warranted to fully explore its potential.

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References

- 1. 4-(Trifluoromethyl)benzaldehyde [hqpharmtech.com]
- 2. researchgate.net [researchgate.net]
- 3. 4-(Trifluoromethyl)benzaldehyde | C8H5F3O | CID 67996 - PubChem [pubchem.ncbi.nlm.nih.gov]

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